

Essential Guidance for the Safe Disposal of NCT-505

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Compound of Interest

Compound Name: NCT-505
Cat. No.: B10821439

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Disclaimer: This document provides general guidance for the handling and disposal of the research chemical **NCT-505**. A specific Safety Data Sheet (SDS) containing detailed disposal procedures for **NCT-505** is not publicly available. It is imperative to obtain the official SDS from your chemical supplier and consult with your institution's Environmental Health and Safety (EHS) department to ensure full compliance with local, state, and federal regulations. This information is intended to supplement, not replace, official protocols.

NCT-505 is a potent and selective aldehyde dehydrogenase (ALDH1A1) inhibitor used in laboratory research.^{[1][2][3]} Due to its potent biological activity, proper handling and disposal are critical to ensure personnel safety and environmental protection.

Summary of Key Chemical Information

The following table summarizes the available data on **NCT-505**. Researchers should always refer to the supplier-provided documentation for the most accurate and complete information.

Property	Data
Chemical Name	NCT-505
Target	Aldehyde Dehydrogenase 1A1 (ALDH1A1)
Mechanism of Action	Inhibitor
Potency (IC ₅₀)	7 nM for ALDH1A1.[2][4] Weakly inhibits hALDH1A2 (>57 μM), hALDH1A3 (22.8 μM), hALDH2 (20.1 μM), and hALDH3A1 (>57 μM).
Cellular Activity	Reduces viability of OV-90 cells (EC ₅₀ of 2.10-3.92 μM). Cytotoxic to SKOV-3-TR cells.
Recommended Use	For research use only.

Standard Operating Procedure for Chemical Disposal

The following is a general step-by-step protocol for the disposal of potent, non-hazardous laboratory chemicals like **NCT-505**. This procedure must be adapted to align with your institution's specific guidelines.

Step 1: Consult Official Documentation The most critical first step is to obtain and thoroughly review the Safety Data Sheet (SDS) for **NCT-505** provided by the manufacturer. Section 13 of the SDS will typically provide specific disposal considerations. Additionally, consult your institution's EHS guidelines for established protocols.

Step 2: Wear Appropriate Personal Protective Equipment (PPE) Before handling **NCT-505** for disposal, ensure you are wearing the appropriate PPE. Based on general laboratory safety for handling potent enzyme inhibitors, this should include:

- A lab coat
- Safety glasses or goggles
- Chemical-resistant gloves (e.g., nitrile)

Step 3: Characterize and Segregate the Waste Properly identify the waste stream. This includes the **NCT-505** compound itself (in solid or solution form), any solvents used, and any contaminated lab materials (e.g., pipette tips, gloves, paper towels).

- Solid Waste: Collect solid **NCT-505** and any lightly contaminated items in a clearly labeled, sealed container.
- Liquid Waste: Collect solutions containing **NCT-505** in a designated, leak-proof waste container. Do not mix with other incompatible waste streams. Chlorinated and non-chlorinated solvents must be kept separate.
- Sharps: Any needles or blades used should be disposed of in a designated sharps container.

Step 4: Label Waste Containers All waste containers must be clearly and accurately labeled. The label should include:

- The words "Hazardous Waste"
- The full chemical name "**NCT-505**" (avoid abbreviations)
- The names and approximate percentages of all other components (e.g., solvents)
- The date of accumulation

Step 5: Store Waste Appropriately Store waste containers in a designated, well-ventilated secondary containment area. Keep containers securely closed except when adding waste, and do not overfill them.

Step 6: Arrange for Professional Disposal Contact your institution's EHS department or a certified hazardous waste disposal company to arrange for the collection and proper disposal of the waste. These professionals are trained to handle and transport chemical waste in accordance with all regulations.

Experimental Protocols Cited

The search results reference cellular activity assays used to characterize **NCT-505**. A representative protocol for assessing cell viability is as follows:

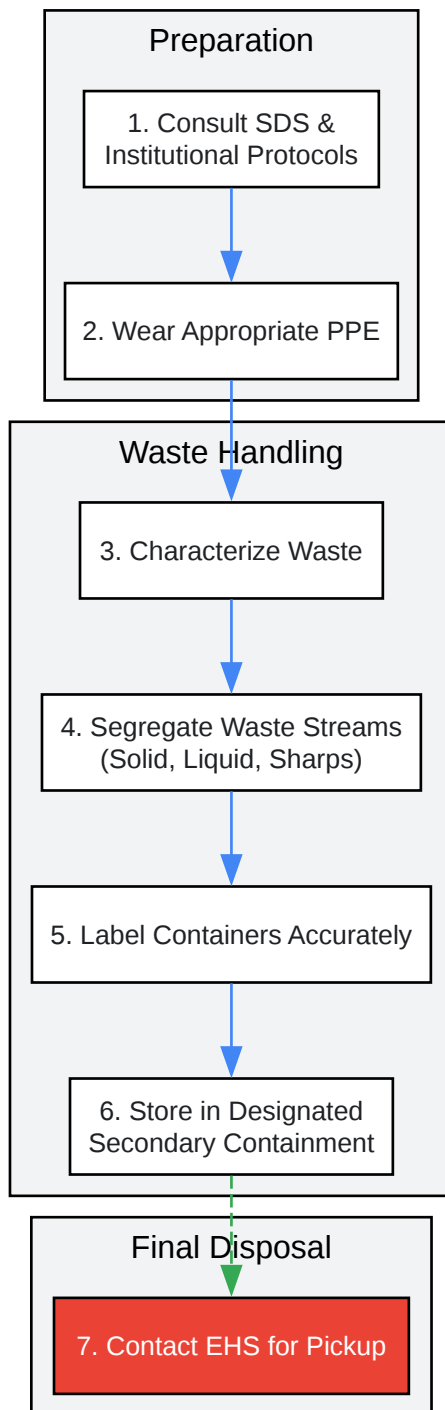
Cell Viability Titration Assay (Example)

- Cells (e.g., OV-90 or SKOV-3-TR) are harvested and suspended in growth media.
- A solution of **NCT-505** at the desired concentration (or a vehicle control like DMSO) is added to the cell suspension.
- The cell suspension is dispensed into 384-well plates at a specific density (e.g., 3000 cells/well).
- Plates are incubated for a specified period (e.g., 72 hours).
- Cell viability is measured using a suitable assay, such as one that quantifies ATP content or metabolic activity.
- Data is normalized to positive and negative controls to determine the IC₅₀ or EC₅₀ value.

Disposal Workflow Diagram

The following diagram illustrates a generalized workflow for the safe disposal of laboratory chemicals.

General Chemical Disposal Workflow



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Caption: General workflow for the safe disposal of laboratory chemicals.

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